

Application Notes and Protocols: Ethanesulfonyl Chloride in the Introduction of Sulfonyl Groups

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Compound of Interest

Compound Name: *Ethanesulfonyl chloride*

Cat. No.: *B166125*

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Introduction

Ethanesulfonyl chloride (ESC) is a reactive organosulfur compound widely utilized in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^[1] Its primary application lies in the introduction of the ethanesulfonyl (ethylsulfonyl or "esyl") group into various organic molecules. This functional group can significantly alter the physicochemical and biological properties of a compound, making it a valuable tool in drug discovery and development. The sulfonamide functional group, formed by the reaction of **ethanesulfonyl chloride** with amines, is a key structural motif in a wide array of therapeutic agents, including antibacterial drugs, diuretics, and anticonvulsants.^{[2][3]}

This document provides detailed application notes and experimental protocols for the use of **ethanesulfonyl chloride** in the synthesis of sulfonamides and sulfonate esters.

Physicochemical Properties of Ethanesulfonyl Chloride

A summary of the key physicochemical properties of **ethanesulfonyl chloride** is presented in Table 1.

Property	Value	Reference
CAS Number	594-44-5	[1]
Molecular Formula	C ₂ H ₅ ClO ₂ S	[1]
Molecular Weight	128.58 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	177 °C	[4]
Density	1.357 g/mL at 25 °C	[4]
Solubility	Soluble in organic solvents such as diethyl ether and dichloromethane; decomposes in water and ethanol.	[5][6]

Applications of Ethanesulfonyl Chloride

The high reactivity of the sulfonyl chloride functional group allows for its facile reaction with a variety of nucleophiles.[1]

Synthesis of Ethanesulfonamides

The most prominent application of **ethanesulfonyl chloride** is in the synthesis of ethanesulfonamides through its reaction with primary and secondary amines.[7] This reaction is a cornerstone in medicinal chemistry for the preparation of a diverse range of biologically active molecules.[2] The resulting sulfonamides are generally stable to hydrolysis under both acidic and basic conditions.[8]

General Reaction Scheme:

Protection of Alcohols

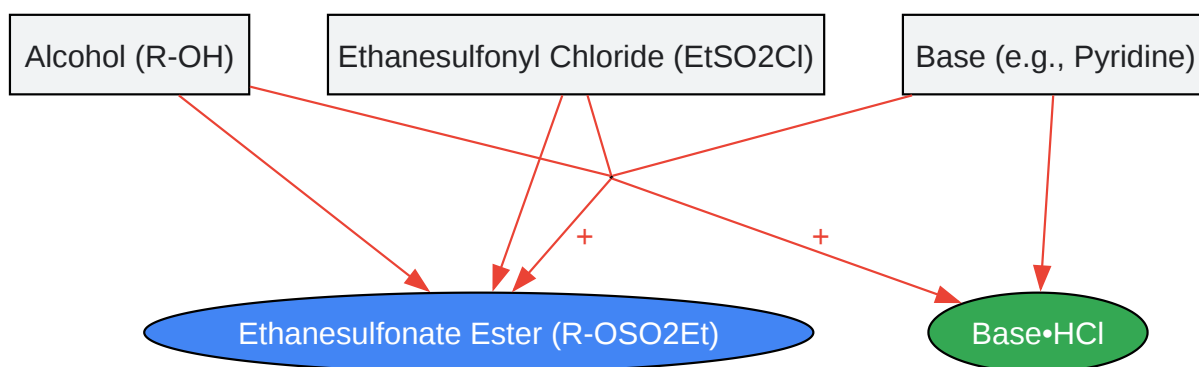
Ethanesulfonyl chloride can be used to protect hydroxyl groups in molecules by converting them into ethanesulfonate (esylate) esters.[9] While not as common as other protecting groups like silyl ethers, esylates are stable under acidic conditions.[9] However, it is important to note that mesylates (methanesulfonates) are often used as leaving groups in subsequent reactions,

a property that can be either advantageous or detrimental depending on the synthetic strategy.
[9]

General Reaction Scheme:

Caption: Workflow for the synthesis of ethanesulfonamides.

General Reaction for Ethanesulfonate Ester Formation



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